

# Physical and chemical properties of Temik oxime

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## Compound of Interest

Compound Name: Aldicarb-oxime

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An In-depth Technical Guide on the Core Physical and Chemical Properties of Temik Oxime  
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physical and chemical properties of Temik oxime, an important intermediate in the synthesis of the carbamate pesticide aldicarb. The information presented herein is intended to support research, development, and safety assessment activities involving this compound. All quantitative data is summarized in structured tables for ease of reference, and detailed methodologies for key experiments are provided.

## Chemical Identity

Temik oxime, also known as aldicarb oxime, is the oxime resulting from the formal condensation of 2-methyl-2-(methylsulfanyl)propanal with hydroxylamine.<sup>[1]</sup>

Identifier	Value
Chemical Name	2-Methyl-2-(methylthio)propanal oxime
Synonyms	Aldicarb oxime, Temik oxime, 2-Methyl-2-(methylthio)propionaldehyde oxime[2]
CAS Number	1646-75-9
Molecular Formula	C5H11NOS[1]
Molecular Weight	133.21 g/mol [1]

## Physical Properties

The physical properties of Temik oxime are critical for understanding its environmental fate, transport, and potential for exposure. These properties also inform handling and storage procedures.

Property	Value	Source
Physical State	Clear, colorless, viscous liquid with an unpleasant sulfurous or musty odor.[1]	NTP, 1992
Melting Point	70 °F (21.1 °C)	NTP, 1992[1][2]
Boiling Point	410 °F (210 °C) at 760 mmHg (with partial decomposition)	NTP, 1992[1][2]
Density	1.05 g/cm <sup>3</sup> at 68 °F (20 °C)	NTP, 1992[1][2]
Vapor Pressure	< 0.1 mmHg at 68 °F (20 °C)	NTP, 1992[1][2]
Water Solubility	10 to 50 mg/mL at 68 °F (20 °C)	NTP, 1992[1][2]
Flash Point	244.4 °F (118 °C)	NTP, 1992[1][2]
Autoignition Temperature	545 °F (285 °C)	NTP, 1992[2]

## Chemical Properties

The chemical properties of Temik oxime dictate its reactivity, stability, and degradation pathways.

Property	Description	Source
Stability	Sensitive to heat and may decompose with prolonged exposure to moisture.[2]	CAMEO Chemicals
Reactivity	Incompatible with oxidizers, acids, and alkalis.[2] Can form explosive peroxides, especially in the presence of acid.[2]	NTP, 1992; Chem. Eng. News, 1974
Hazardous Decomposition Products	When heated to decomposition, it emits toxic fumes of nitrogen oxides and sulfur oxides.	

## Experimental Protocols

The determination of the physical and chemical properties of chemical substances like Temik oxime is guided by standardized protocols to ensure data quality and comparability. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals.[3][4][5][6][7]

### Melting Point Determination (OECD 102)

The melting point of a substance is determined by heating a small, powdered sample in a capillary tube and observing the temperature range over which the substance melts.[8][9][10]

- Apparatus: A melting point apparatus with a heating block and a calibrated thermometer or a digital temperature sensor.
- Procedure: A small amount of the finely powdered Temik oxime is packed into a capillary tube, which is then placed in the heating block of the apparatus. The temperature is raised at

a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point. The temperatures at which melting begins and is complete are recorded as the melting range. For a pure substance, this range is typically narrow.

## Boiling Point Determination (OECD 103)

The boiling point is determined by heating the liquid and observing the temperature at which its vapor pressure equals the atmospheric pressure.[\[11\]](#)

- Apparatus: A distillation flask or a Thiele tube setup with a condenser and a calibrated thermometer.
- Procedure: A small volume of Temik oxime is placed in the distillation flask along with boiling chips. The liquid is heated, and the temperature of the vapor that is in equilibrium with the boiling liquid is recorded. The atmospheric pressure is also recorded, as the boiling point is pressure-dependent.

## Vapor Pressure Determination (OECD 104)

Vapor pressure can be determined by several methods, including the dynamic method, static method, or effusion method.[\[12\]](#)

- Apparatus: Specialized equipment for measuring vapor pressure, such as an isoteniscope or a vapor pressure balance.
- Procedure (Dynamic Method): The substance is heated under a specific pressure, and the boiling point is determined. This is repeated at various pressures to establish a vapor pressure curve.

## Water Solubility Determination (OECD 105)

The water solubility is determined by equilibrating the substance with water at a specific temperature and then measuring the concentration of the substance in the aqueous solution.

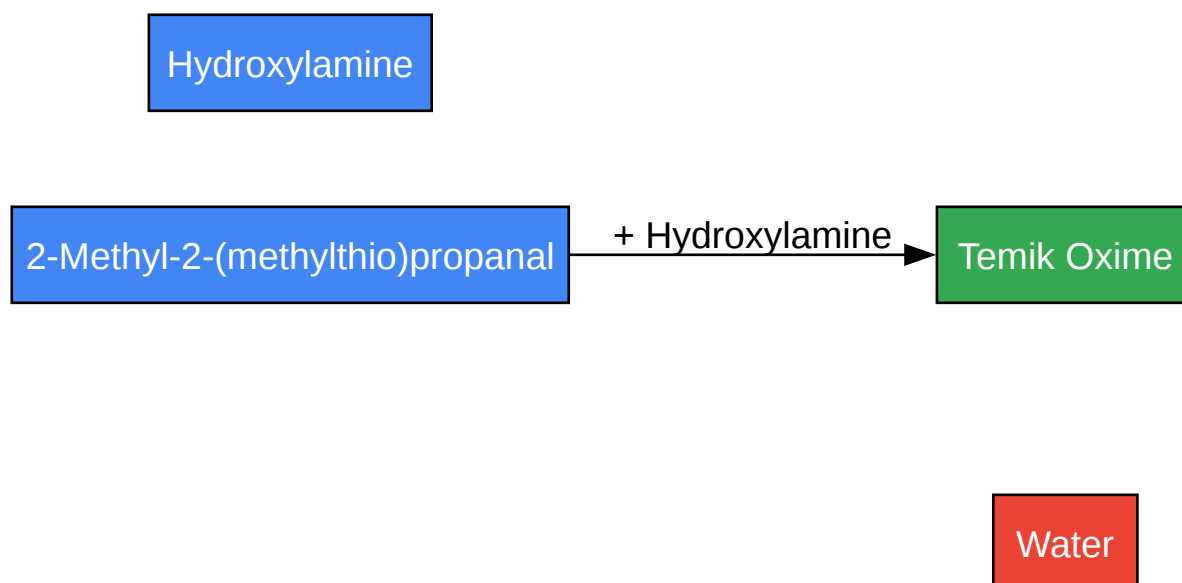
- Apparatus: Flasks for equilibration, a constant temperature bath, and an analytical instrument for concentration measurement (e.g., HPLC, GC/MS).

- Procedure: An excess amount of Temik oxime is added to a known volume of water in a flask. The mixture is agitated in a constant temperature bath until equilibrium is reached. The solution is then filtered to remove any undissolved substance, and the concentration of Temik oxime in the clear aqueous phase is determined analytically.

## Signaling Pathways and Logical Relationships

### Synthesis of Temik Oxime

Temik oxime is synthesized through the reaction of 2-methyl-2-(methylthio)propanal with hydroxylamine.<sup>[13][14][15]</sup> This reaction is a classic condensation reaction to form an oxime.

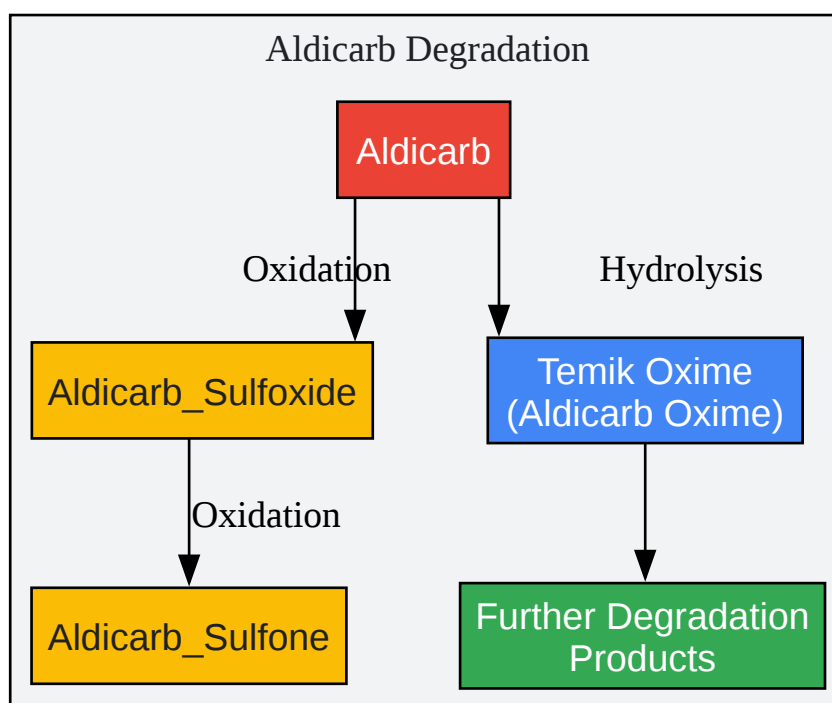


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#### Synthesis of Temik Oxime

## Aldicarb Degradation Pathway Involving Temik Oxime

Temik oxime is a key intermediate in the degradation of the pesticide aldicarb. Aldicarb can be hydrolyzed to form Temik oxime, which can then undergo further degradation.<sup>[16][17][18][19][20][21][22]</sup> The primary metabolic pathways for aldicarb involve oxidation to aldicarb sulfoxide and aldicarb sulfone, which are also toxic. Hydrolysis of aldicarb to aldicarb oxime is a detoxification pathway.



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#### Aldicarb Degradation Pathway

## Analytical Methods

The detection and quantification of Temik oxime, often in the context of aldicarb residue analysis, are typically performed using chromatographic techniques.

- High-Performance Liquid Chromatography (HPLC): This is a common method for the analysis of carbamate pesticides and their metabolites.[23]
- Gas Chromatography/Mass Spectrometry (GC/MS): This technique is used for the determination of aldicarb, aldicarb oxime, and aldicarb nitrile in water samples.[24][25]

## Conclusion

This technical guide has provided a detailed overview of the core physical and chemical properties of Temik oxime. The tabulated data, along with the outlined experimental protocols and visualizations of its synthesis and degradation pathways, offer a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding of

these properties is essential for the safe handling, effective use, and comprehensive risk assessment of this compound and its parent pesticide, aldicarb.

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